

Proper Disposal of FAPI-74: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	FAPI-74
CAS No.:	2374782-76-8
Cat. No.:	B12387594

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **FAPI-74**, a non-hazardous substance that is frequently radiolabeled for research purposes. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard laboratory practices.

Researchers, scientists, and drug development professionals must be aware of the distinct disposal pathways for **FAPI-74** depending on whether it is in its non-radioactive or radiolabeled form. While **FAPI-74** itself is not classified as a hazardous substance, its common use as a PET tracer, typically labeled with Gallium-68 (^{68}Ga) or Fluorine-18 (^{18}F), necessitates stringent protocols for handling radioactive waste.^[1]

Quantitative Data Summary

For radiolabeled **FAPI-74**, the primary consideration for disposal is the half-life of the attached isotope. This determines the required decay-in-storage time before the material can be disposed of as non-radioactive waste.

Isotope	Half-Life	Time to Decay to Background (approx. 10 half-lives)
Fluorine-18 (^{18}F)	~110 minutes	~18.3 hours
Gallium-68 (^{68}Ga)	~68 minutes	~11.3 hours

Disposal Protocols

Non-Radioactive FAPI-74

Given that **FAPI-74** is not considered a hazardous substance, its disposal is straightforward.

Experimental Protocol:

- Segregation: Ensure that the non-radioactive **FAPI-74** waste is not mixed with any hazardous or radioactive materials.
- Liquid Waste: Uncontaminated, non-radioactive **FAPI-74** solutions can typically be disposed of down the sanitary sewer with copious amounts of water, in accordance with local regulations.
- Solid Waste: Solid, non-radioactive **FAPI-74** can be disposed of in the regular laboratory trash.
- Empty Containers: Thoroughly rinse empty containers that held non-radioactive **FAPI-74** with water. The rinsate can be disposed of down the drain. The defaced, empty container can then be discarded as regular laboratory glass or plastic waste.

Radiolabeled FAPI-74 (^{18}F -FAPI-74 or ^{68}Ga -FAPI-74)

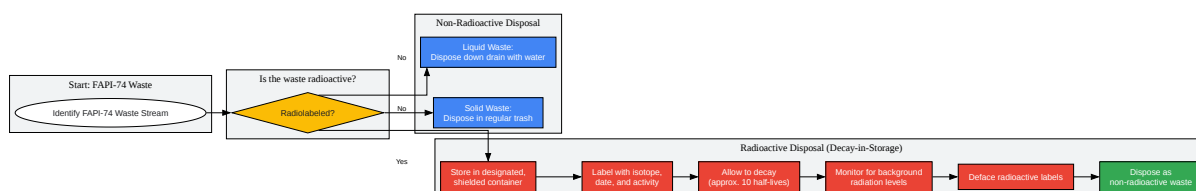
The disposal of radiolabeled **FAPI-74** is governed by protocols for low-level radioactive waste. The primary method for short-lived isotopes like ^{18}F and ^{68}Ga is "decay-in-storage."

Experimental Protocol:

- Designated Storage: All waste contaminated with radiolabeled **FAPI-74** (e.g., unused tracer, contaminated vials, syringes, gloves, absorbent paper) must be placed in a designated, properly shielded, and labeled radioactive waste container.
- Labeling: The container must be clearly labeled with the radioisotope (^{18}F or ^{68}Ga), the date, the initial activity level, and the name of the responsible researcher.
- Decay-in-Storage: Store the radioactive waste in a secure, designated area. The storage duration depends on the isotope's half-life. A common practice is to allow the material to decay for at least 10 half-lives.
 - For ^{18}F -**FAPI-74**, this is approximately 18.3 hours.
 - For ^{68}Ga -**FAPI-74**, this is approximately 11.3 hours.
- Monitoring: After the decay period, the waste must be monitored with a suitable radiation survey meter (e.g., a Geiger-Müller counter) to ensure that its radioactivity is indistinguishable from background levels.
- Final Disposal: Once the waste's radioactivity has decayed to background levels, the radioactive labels on the container must be defaced or removed. The waste can then be disposed of as non-hazardous waste according to the procedures for non-radioactive **FAPI-74**.
- Decontamination: Any laboratory equipment or surfaces that have come into contact with radiolabeled **FAPI-74** should be decontaminated. This can typically be achieved by washing with a suitable cleaning agent and water. The area should then be monitored to confirm the absence of residual radioactivity.

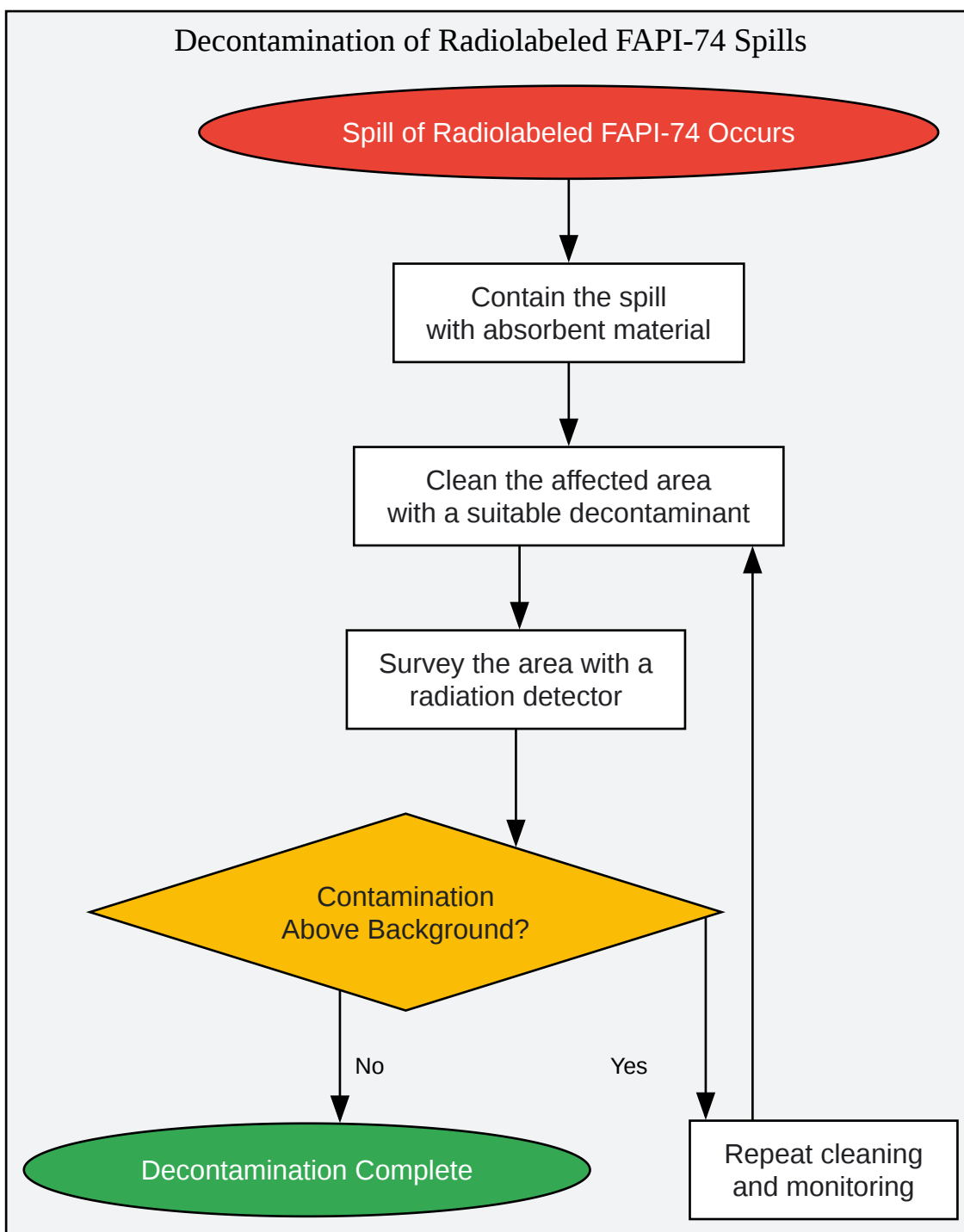
Visualizing the Disposal Workflow

The following diagrams illustrate the decision-making process and procedural flow for the proper disposal of **FAPI-74**.



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Caption: Decision workflow for **FAPI-74** disposal.



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Caption: Decontamination workflow for radiolabeled **FAPI-74**.

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References

- [1. Fluorine-18 - Wikipedia \[en.wikipedia.org\]](#)
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